

Technical Guide: Solubility Profiling of 2-(2-Chlorophenoxy)-N-ethylethanamine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(2-Chlorophenoxy)-N-ethylethanamine

CAS No.: 915921-75-4

Cat. No.: B1532964

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Executive Summary & Chemical Identity

2-(2-Chlorophenoxy)-N-ethylethanamine is a secondary amine building block typically used in the synthesis of aryloxyalkylamine-class pharmaceuticals (e.g., analogs of antihypertensives like Carvedilol or alpha-blockers like Tamsulosin). Its solubility behavior is governed by the interplay between its lipophilic 2-chlorophenoxy tail and its ionizable secondary amine head.

Chemical Identity Table

Property	Detail
CAS Number	915921-75-4
IUPAC Name	N-[2-(2-chlorophenoxy)ethyl]ethanamine
Molecular Formula	C ₁₀ H ₁₄ ClNO
Molecular Weight	199.68 g/mol
Physical State	Viscous Oil (Free Base) / Solid (HCl Salt)
Predicted pKa	~9.2 – 9.8 (Secondary Amine)
Predicted LogP	~2.1 – 2.4 (Lipophilic)

Theoretical Solubility Profile

The solubility of this compound is highly pH-dependent due to the basic nitrogen atom. The "Chlorine Effect" on the phenyl ring significantly increases lipophilicity compared to its methoxy-analogs (e.g., 2-(2-methoxyphenoxy)ethylamine), reducing water solubility for the free base.

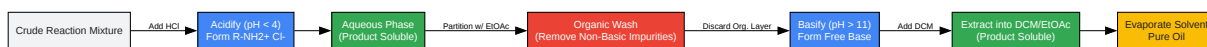
Predicted Solubility Matrix

Note: Values are derived from Structure-Property Relationship (SPR) analysis of homologous phenoxyalkylamines.

Solvent Class	Solvent Example	Solubility (Free Base)	Solubility (Salt Form - HCl)	Mechanistic Rationale
Aqueous (Neutral)	Water (pH 7)	Low (<1 mg/mL)	High (>50 mg/mL)	Free base is hydrophobic; Salt ionizes fully.
Aqueous (Acidic)	0.1 N HCl	High (Miscible)	High	Protonation of amine () drives dissolution.
Polar Protic	Methanol / Ethanol	High (Miscible)	High	H-bonding capability matches both amine and ether oxygen.
Polar Aprotic	DMSO / DMF	High (>100 mg/mL)	High	Excellent solvation of polarizable aromatic rings.
Chlorinated	Dichloromethane (DCM)	High (Miscible)	Moderate	"Like dissolves like" for the chlorophenoxy moiety.
Non-Polar	Hexane / Heptane	Moderate	Negligible	Amine polarity limits solubility; Salt is insoluble.

Critical Process Logic: The "pH Swing" Effect

For isolation and purification, exploiting the solubility differential between the ionized and non-ionized forms is the standard protocol.



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Figure 1: Purification logic utilizing the pH-dependent solubility switch of **2-(2-Chlorophenoxy)-N-ethylethanamine**.

Experimental Protocol: Solubility Determination

Since specific batch-to-batch variations (polymorphs for salts, purity for oils) affect exact values, the following self-validating protocol is recommended for precise determination.

Method A: Visual Equilibrium (Tier 1 - Rapid Screen)

Objective: Determine approximate solubility range (Low/Moderate/High).

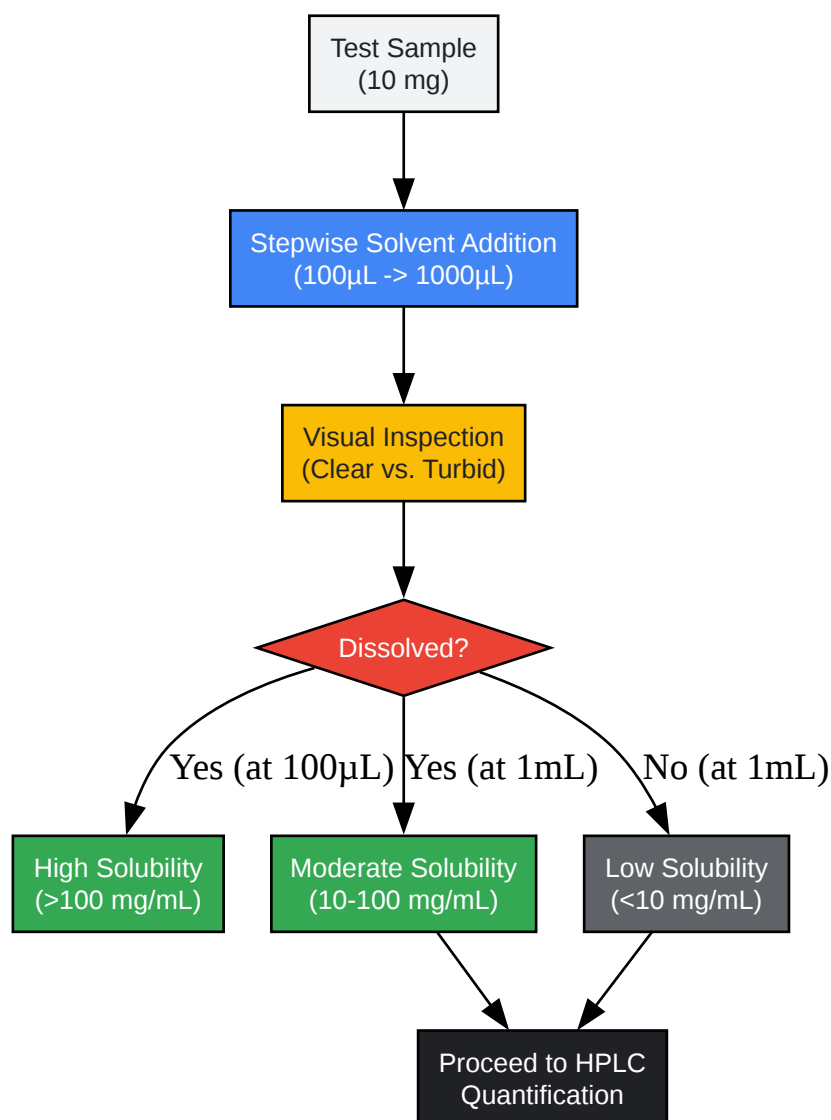
- Preparation: Place 10 mg of sample into a clear glass vial.
- Addition: Add solvent in stepwise increments: 100 μ L, 400 μ L, 500 μ L (Total 1 mL).
- Observation: Vortex for 30 seconds after each addition.
 - Dissolved at 100 μ L: Solubility > 100 mg/mL.
 - Dissolved at 1 mL: Solubility > 10 mg/mL.
 - Undissolved at 1 mL: Solubility < 10 mg/mL.^[1]

Method B: HPLC Saturation (Tier 2 - Quantitative)

Objective: Exact thermodynamic solubility for regulatory filing.

- Saturation: Add excess solid/oil to 2 mL solvent. Shake at 25°C for 24 hours.
- Filtration: Filter supernatant through a 0.45 μ m PTFE syringe filter (Use PVDF for aqueous).

- Quantification: Analyze filtrate via HPLC-UV (Detection @ 270 nm for chlorophenoxy chromophore).
- Calculation: Compare peak area against a standard curve of known concentration.



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Figure 2: Decision tree for solubility classification.

References & Data Sources

- PubChem Compound Summary. (2023). **2-(2-Chlorophenoxy)-N-ethylethanamine** (CAS 915921-75-4).^{[2][3][4]} National Center for Biotechnology Information. [Link](#)^{[3][4]}

- Sigma-Aldrich. (2023).[1] Building Blocks & Intermediates: Phenoxyalkylamines.[5] Merck KGaA. [Link](#)
- ChemicalBook. (2023). 2-(2-Methoxyphenoxy)ethylamine Properties (Structural Analog).[Link](#)
- Lipinski, C. A. (2001). "Experimental and computational approaches to estimate solubility and permeability in drug discovery and development settings." Advanced Drug Delivery Reviews, 46(1-3), 3-26.

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Sources

- 1. 2-(2-Methoxyphenoxy)ethylamine | 1836-62-0 [chemicalbook.com]
- 2. 1-(2-chloroethoxy)-2-methoxybenzene (53815-60-4) - Chemical Safety, Models, Suppliers, Regulation, and Patents - Chemchart [chemchart.com]
- 3. 2-(3-Chlorophenoxy)ethylamine (6488-00-2) - Chemical Safety, Models, Suppliers, Regulation, and Patents - Chemchart [chemchart.com]
- 4. 1-(2-CHLOROETHOXY)-2-ETHOXYBENZENE (56842-04-7) - Chemical Safety, Models, Suppliers, Regulation, and Patents - Chemchart [chemchart.com]
- 5. KR100345464B1 - Method for preparing 2-(2'-chloroethylsulfonyl)ethylamine HCl salt - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Technical Guide: Solubility Profiling of 2-(2-Chlorophenoxy)-N-ethylethanamine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1532964/docs#technical-guide-solubility-profiling-of-2-2-chlorophenoxy-n-ethylethanamine>]

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